

# An In-depth Technical Guide to 1,2,4-Trivinylcyclohexane

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## Compound of Interest

Compound Name: 1,2,4-Trivinylcyclohexane

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## Introduction

**1,2,4-Trivinylcyclohexane** is a cycloaliphatic triolefin that serves as a versatile monomer and crosslinking agent in polymer synthesis. Its unique structure, featuring a cyclohexane ring substituted with three vinyl groups, imparts desirable properties to the resulting polymers, including high reactivity and the potential for creating densely crosslinked networks. This guide provides a comprehensive overview of its chemical identity, physical properties, synthesis, and analytical methods, with a focus on technical details relevant to research and development.

## Chemical Identity

- IUPAC Name: 1,2,4-tris(ethenyl)cyclohexane<sup>[1]</sup>
- CAS Number: 2855-27-8
- Molecular Formula: C<sub>12</sub>H<sub>18</sub>
- Molecular Weight: 162.27 g/mol

A variety of synonyms are used to refer to **1,2,4-trivinylcyclohexane** in the literature and commercial products.

Synonym	Reference
Cyclohexane, 1,2,4-triethenyl-	[1]
1,2,4-Triethenylcyclohexane	[1]
Cyclohexane-1,2,4-triyltris(ethylene)	[1]
NSC 78467	[1]

## Physicochemical Properties

**1,2,4-Trivinylcyclohexane** is a colorless to slightly yellow liquid under standard conditions.[2] A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Reference
Density	0.836 g/mL at 25 °C	[2]
Boiling Point	85-88 °C at 20 mmHg	[2]
Flash Point	69 °C (closed cup)	
Refractive Index (n <sub>20/D</sub> )	1.478	
Melting Point	< -60 °C	[2]

## Experimental Protocols

### Synthesis of 1,2,4-Trivinylcyclohexane via Thermal Isomerization of 1,5,9-Cyclododecatriene

A patented method for the synthesis of **1,2,4-trivinylcyclohexane** involves the thermal isomerization of 1,5,9-cyclododecatriene.[3][4][5] This process is typically carried out in two main stages to enrich a specific geometric isomer.

#### Step 1: Thermal Isomerization

- Reactant: 1,5,9-Cyclododecatriene.

- Conditions: Heat the 1,5,9-cyclododecatriene at a temperature range of 400°C to 600°C.[3][4]
- Pressure: Maintain a pressure between 0.101 kPa and 121.5 kPa.[3][4]
- Outcome: This initial step forms a mixture of **1,2,4-trivinylcyclohexane** isomers with a low concentration of the desired lowest boiling geometric isomer (Isomer A).[3][4]

#### Step 2: Equilibration

- Reactant: The **1,2,4-trivinylcyclohexane** composition from Step 1.
- Phase: The equilibration can be performed in either the vapor or liquid phase.[3][4]
- Conditions: Heat the isomer mixture at a temperature ranging from 180°C to 375°C.[3][4]
- Pressure: Maintain a pressure between 0.101 kPa and 1,013 kPa.[3][4]
- Outcome: This step enriches the mixture with the desired Isomer A.[3][4]

#### Step 3: Purification (Optional)

- The enriched **1,2,4-trivinylcyclohexane** composition can be further purified by distillation to isolate the desired isomer.[3]

## Analytical Methods: Gas Chromatography-Mass Spectrometry (GC-MS)

While a specific, detailed protocol for **1,2,4-trivinylcyclohexane** is not readily available in the public literature, a general procedure for the analysis of volatile organic compounds by GC-MS can be adapted.

#### Sample Preparation:

- Prepare a dilute solution of the **1,2,4-trivinylcyclohexane** sample in a volatile organic solvent such as hexane or dichloromethane. A typical concentration for GC-MS analysis is approximately 10 µg/mL.[6]

#### Instrumentation and Conditions:

- **Gas Chromatograph:** Equipped with a capillary column suitable for separating non-polar compounds (e.g., a DB-5 or equivalent).
- **Injector:** Set to a temperature that ensures complete volatilization of the sample without degradation.
- **Oven Temperature Program:** An initial temperature hold followed by a ramp to a final temperature to ensure separation of the isomers and any impurities. A possible starting point could be an initial temperature of 50-70°C, ramped to 250-300°C.
- **Carrier Gas:** Helium at a constant flow rate.
- **Mass Spectrometer:** Operated in electron ionization (EI) mode.
- **Data Acquisition:** Scan a mass range appropriate for the parent ion and expected fragments of **1,2,4-trivinylcyclohexane** (e.g., m/z 35-300).

#### Data Analysis:

- The retention times of the peaks in the chromatogram can be used to separate the different isomers of **1,2,4-trivinylcyclohexane**.
- The mass spectrum of each peak can be compared to a reference library (e.g., NIST) to confirm the identity of the compound and its isomers.

## Applications in Research and Development

The primary application of **1,2,4-trivinylcyclohexane** is in polymer chemistry, where its trifunctionality is highly valued.

- **Monomer for Polymerization:** It is used as a monomer in the synthesis of specialty polymers.
- **Crosslinking Agent:** Its three vinyl groups allow it to act as an effective crosslinking agent, creating robust polymer networks with enhanced thermal and mechanical properties. It is particularly noted for its use in polyolefins.

- Thiol-Ene Click Chemistry: The vinyl groups are reactive partners in photoinitiated thiol-ene "click" reactions, which are efficient and versatile for creating polymer networks under mild conditions.

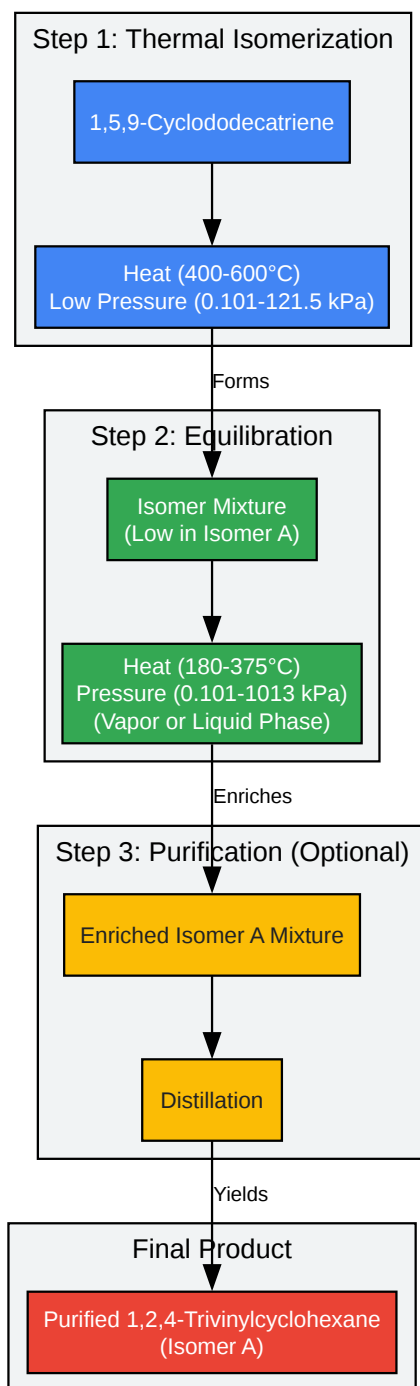
## Relevance to Drug Development

Currently, there is limited direct application of **1,2,4-trivinylcyclohexane** in drug development. Its primary relevance would be as a potential monomer or crosslinker in the synthesis of polymeric materials used for drug delivery systems, such as hydrogels or nanoparticles. However, specific examples of its use in FDA-approved drug products are not documented.

Toxicological data is sparse, with reports indicating it can be a skin and eye irritant. Acute oral studies in rats have suggested the potential for neurotoxicity. As with any chemical intermediate, appropriate safety precautions should be taken during handling.

## Visualizations

## Synthesis Workflow for 1,2,4-Trivinylcyclohexane

[Click to download full resolution via product page](#)Caption: Synthesis of **1,2,4-Trivinylcyclohexane**.

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